

# Physical and chemical properties of dipotassium hydrogen phosphite.

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## Compound of Interest

Compound Name: *Dipotassium phosphite*

Cat. No.: *B083143*

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An In-depth Technical Guide on the Core Physical and Chemical Properties of Dipotassium Hydrogen Phosphite

## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of dipotassium hydrogen phosphite ( $K_2HPO_3$ ). It includes quantitative data, detailed experimental protocols, and visualizations of its mechanism of action, designed for professionals in research and development.

## Core Physical and Chemical Properties

Dipotassium hydrogen phosphite is an inorganic salt that exists as a white, hygroscopic crystalline or amorphous powder under standard conditions.<sup>[1][2]</sup> Its high solubility in water and unique chemical structure make it suitable for a variety of applications, particularly in agriculture.<sup>[1][2]</sup>

## Quantitative Data Summary

The key physical and chemical properties of dipotassium hydrogen phosphite are summarized in the table below for easy reference and comparison.

Property	Value
IUPAC Name	Dipotassium hydrogen phosphite[1][3]
Synonyms	Potassium phosphite, Dipotassium phosphonate, Potassium hydrogenphosphite[1][2][4]
CAS Number	13492-26-7[1][4][5][6]
Molecular Formula	$K_2HPO_3$ or $HK_2O_3P$ [1][3][7]
Molecular Weight	158.18 g/mol [4] (Other reported values include 158.177 g/mol and 160.19 g/mol [1][2][3])
Appearance	White hygroscopic powder or crystalline substance[1][2]
Melting Point	> 300°C (decomposes)[1][8][9]
Density	0.979 g/mL at 20°C[1][8][9]
Solubility in Water	Very soluble[1][2][4]
Solubility in Alcohol	Insoluble[1][4][8]
pH (1% solution)	8.9 ± 0.3[1]
pKa	1.3 (at 20°C)[8], 2.0 (at 25°C)[10]
Stability	Stable at room temperature, but hygroscopic[1]
Thermal Behavior	Dehydrates to potassium pyrophosphate at 204°C[1]

## Chemical Structure and Reactivity

The structure of dipotassium hydrogen phosphite consists of a central phosphorus atom bonded to three oxygen atoms and a hydrogen atom, with two potassium ions balancing the charge.[1] A key characteristic is that the phosphorus atom is in a lower oxidation state (+3) compared to phosphates (+5), which significantly influences its chemical reactivity.[1][7]

This structural difference allows **dipotassium phosphite** to act as a reducing agent in certain chemical reactions.<sup>[1]</sup> Its high mobility in both the xylem and phloem of plants is another critical feature, enabling systemic movement throughout the plant.<sup>[7][11]</sup>

## Applications

Dipotassium hydrogen phosphite is a multifunctional compound with significant applications in both agriculture and industry.

- Agriculture:
  - Fungicide: It is highly effective against oomycete pathogens such as Phytophthora, Pythium, and Plasmopara, which cause devastating diseases like late blight and root rot.<sup>[1][10]</sup>
  - Fertilizer and Biostimulant: It serves as a source of potassium and acts as a biostimulant that enhances the plant's natural defense mechanisms.<sup>[1][2][7]</sup> It can promote root growth, improve photosynthesis, and increase crop yield and quality.<sup>[11][12]</sup>
- Industry:
  - Reducing Agent: Utilized in various chemical synthesis processes.<sup>[1]</sup>
  - Corrosion Inhibitor: Added to antifreeze formulations to prevent metal corrosion.<sup>[1]</sup>
  - Nutrient Medium: Serves as a nutrient in the production of some antibiotics.<sup>[1]</sup>

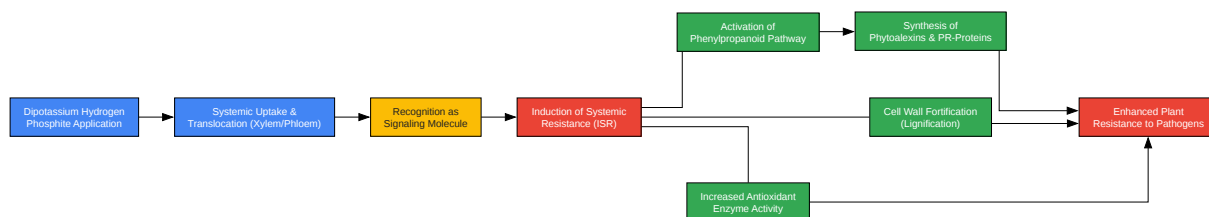
## Mechanism of Action in Plant Defense

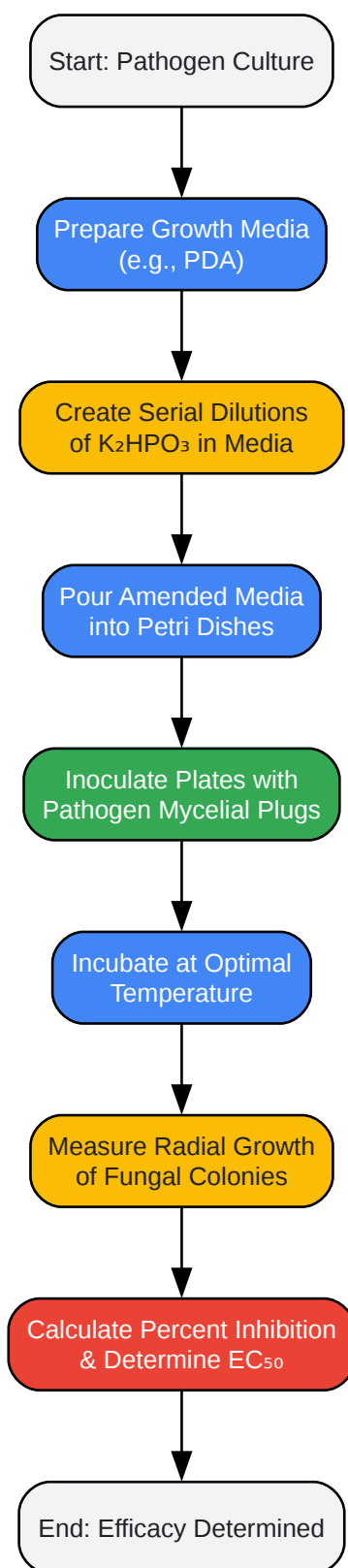
Dipotassium hydrogen phosphite employs a dual mechanism to protect plants from pathogens.

- Direct Fungistatic Action: Phosphite ions directly inhibit the mycelial growth and spore germination of pathogenic oomycetes.<sup>[7]</sup>
- Induced Systemic Resistance (ISR): Phosphite acts as a signaling molecule, triggering the plant's innate immune system. This leads to a cascade of defense responses, including:
  - Activation of the phenylpropanoid pathway.<sup>[7]</sup>

- Production of defense compounds like phytoalexins.[\[7\]](#)[\[13\]](#)
- Strengthening of cell walls through lignification.[\[7\]](#)
- Increased activity of antioxidant enzymes, which reduces oxidative damage from pathogen attacks.[\[1\]](#)[\[13\]](#)

This induced resistance prepares the plant to better withstand subsequent infections.





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## References

- 1. Dipotassium phosphite (13492-26-7) for sale [vulcanchem.com]
- 2. CAS 13492-26-7: Dipotassium phosphite | CymitQuimica [cymitquimica.com]
- 3. Dipotassium hydrogenphosphite | HK2O3P | CID 21270569 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- 5. Dipotassium hydrogen phosphite | 13492-26-7 | FD30586 [biosynth.com]
- 6. Dipotassium hydrogen phosphite, 10 g, CAS No. 13492-26-7 | Research Chemicals | Biochemicals - Product Expansion | Campaign | Carl ROTH - International [carlroth.com]
- 7. wellyoutech.com [wellyoutech.com]
- 8. POTASSIUM PHOSPHITE | 13492-26-7 [amp.chemicalbook.com]
- 9. 13492-26-7 CAS MSDS (POTASSIUM PHOSPHITE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. Dipotassium phosphonate [sitem.herts.ac.uk]
- 11. Page loading... [guidechem.com]
- 12. Mechanism and characteristics of potassium phosphite [hxochemical.com]
- 13. chembk.com [chembk.com]
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